

Introduction: The Significance of Understanding 3-Cyclopentylphenol Solubility

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Compound of Interest

Compound Name: 3-Cyclopentylphenol

CAS No.: 60834-87-9

Cat. No.: B3192086

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3-Cyclopentylphenol, a substituted phenolic compound, presents a molecular architecture that is of significant interest in the fields of medicinal chemistry and materials science. Its structure, which marries a hydrophilic phenol group with a moderately sized, nonpolar cyclopentyl substituent, imparts a nuanced solubility profile that is critical for its application in various contexts. In drug development, for instance, the solubility of a lead compound is a determining factor in its bioavailability and formulation. A comprehensive understanding of the solubility of **3-Cyclopentylphenol** in a diverse range of organic solvents is therefore not merely academic; it is a foundational piece of knowledge for any researcher or scientist looking to harness its potential.

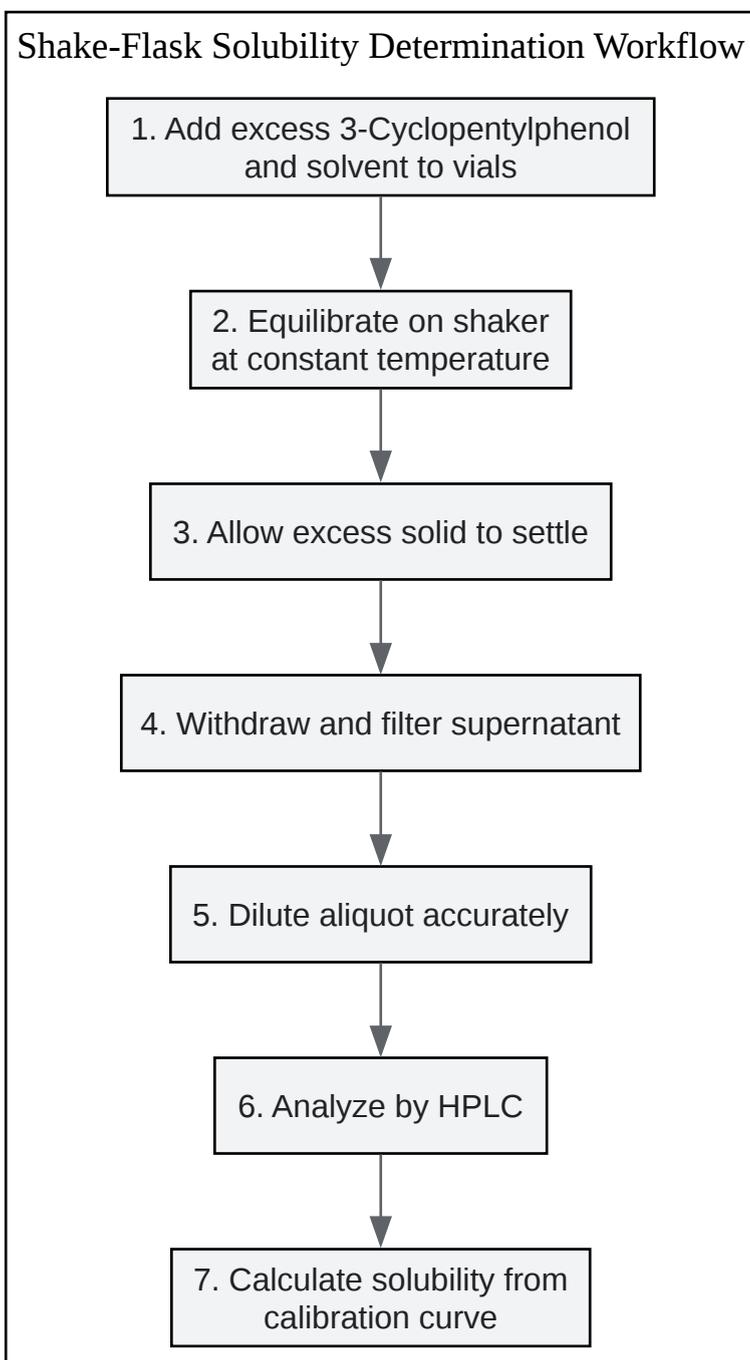
This technical guide provides an in-depth exploration of the solubility of **3-Cyclopentylphenol**. We will delve into the theoretical underpinnings of its solubility, offer a predicted solubility profile across a spectrum of common organic solvents, and provide a detailed, field-proven experimental protocol for the precise determination of its solubility. This document is designed to be a practical and authoritative resource, empowering researchers to make informed decisions in their experimental designs and synthetic strategies.

Physicochemical Profile of 3-Cyclopentylphenol

To understand the solubility of **3-Cyclopentylphenol**, we must first consider its intrinsic physicochemical properties. These properties are the primary determinants of its behavior in different solvent environments.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₄ O	
Molecular Weight	162.23 g/mol	
Appearance	Not specified, likely a solid or liquid at room temperature	General chemical knowledge
pKa	~10	Estimated based on phenol's pKa of 9.95

The molecular structure of **3-Cyclopentylphenol** is characterized by a polar phenolic hydroxyl group capable of hydrogen bonding, and a nonpolar cyclopentyl group which contributes to its lipophilicity. The interplay between these two features is the key to its solubility.



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